

# Azido-PEG35-amine applications in biomedical research

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## Compound of Interest

Compound Name: Azido-PEG35-amine

Cat. No.: B605821

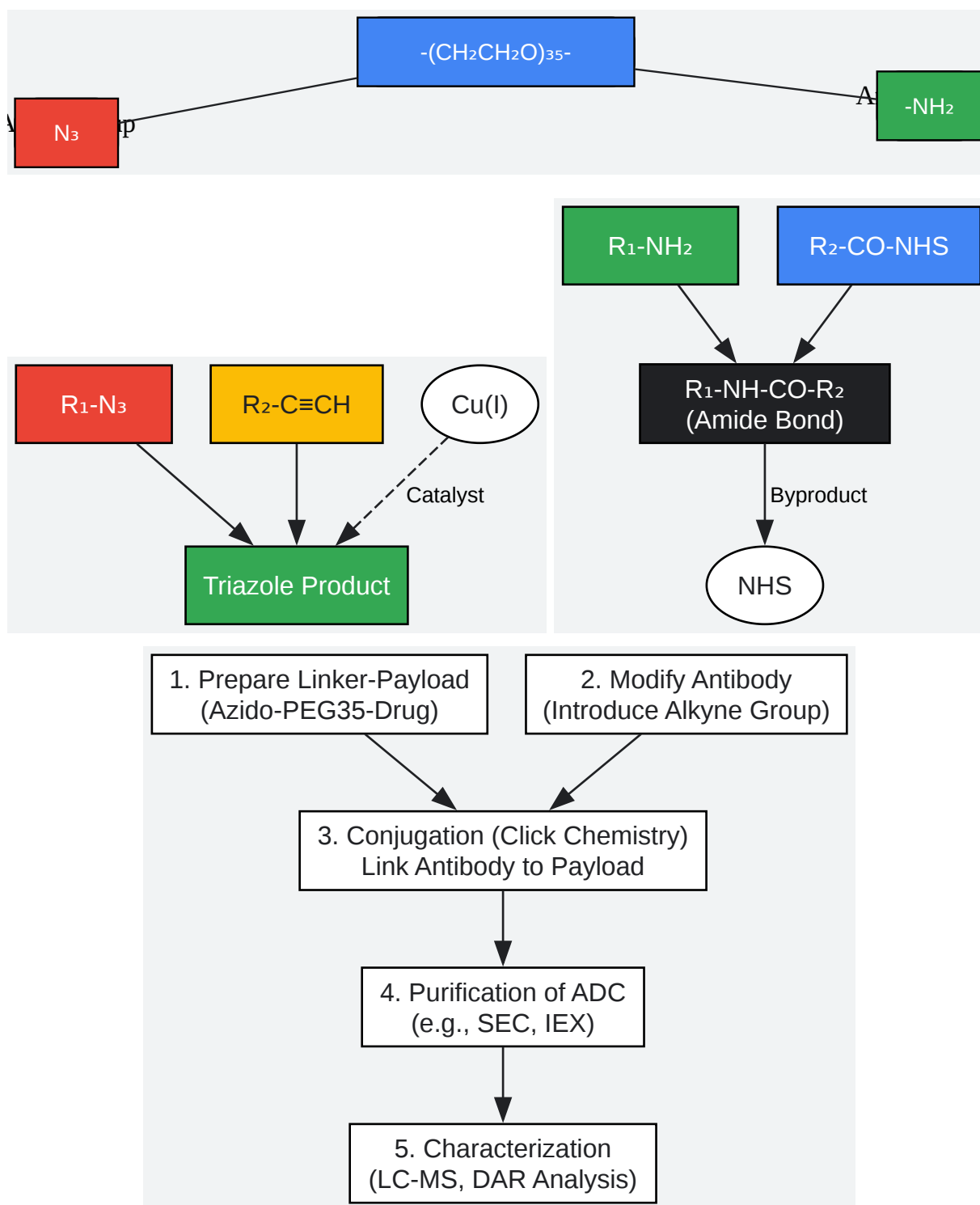
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## Introduction: The Architecture of a Versatile Linker

**Azido-PEG35-amine** is a heterobifunctional crosslinking reagent playing a pivotal role in modern bioconjugation and drug delivery. Its linear structure is defined by three key components: a terminal azide group ( $N_3$ ), a primary amine group ( $-NH_2$ ), and a discrete polyethylene glycol (PEG) chain composed of 35 ethylene glycol units.<sup>[1]</sup> This specific architecture makes it a powerful tool for covalently linking two different molecules with high precision and control.

The PEG chain, being a highly hydrophilic and biocompatible polymer, imparts favorable properties to the molecules it modifies.<sup>[2][3]</sup> The use of a discrete PEG (dPEG®) means that the linker has a single, defined molecular weight, eliminating the heterogeneity found in traditional polydisperse PEG polymers and ensuring batch-to-batch consistency in manufacturing.<sup>[1][4]</sup> The terminal azide and amine groups offer orthogonal reactivity, allowing for sequential, controlled conjugation reactions. The azide group is a cornerstone of "click chemistry," a class of bioorthogonal reactions known for their high efficiency and specificity, while the primary amine is a versatile nucleophile that readily reacts with various functional groups. These characteristics have made **Azido-PEG35-amine** and similar linkers indispensable for applications ranging from the development of antibody-drug conjugates (ADCs) to the surface functionalization of nanoparticles and biomaterials.

Diagram 1: Chemical Structure of **Azido-PEG35-amine**



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